

safety data sheet (SDS) for 1-Bromononane-d4

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Compound of Interest

Compound Name: 1-Bromononane-d4

Cat. No.: B12390600

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An In-depth Technical Guide to the Safety Data Sheet for 1-Bromononane-d4

Disclaimer: A comprehensive Safety Data Sheet (SDS) for the deuterated compound **1-Bromononane-d4** is not readily available. The following guide is based on the safety information for its non-deuterated analogue, 1-Bromononane, as their chemical properties and toxicological profiles are expected to be very similar. Researchers should always consult the official SDS from the manufacturer before handling this chemical.

This technical guide provides essential safety information, physical and chemical properties, and handling procedures for **1-Bromononane-d4**, tailored for researchers, scientists, and drug development professionals.

Chemical Identification and Properties

This section details the fundamental identifiers and physical and chemical properties for both **1-Bromononane-d4** and its non-deuterated counterpart.

Table 1: Chemical Identifiers

Identifier	1-Bromononane-d4	1-Bromononane
Synonyms	n-Nonyl bromide-1,1,2,2-d4[1]	n-Nonyl bromide, Nonyl bromide[2]
CAS Number	284474-44-8[3]	693-58-3[4]
Molecular Formula	CH ₃ (CH ₂) ₆ CD ₂ CD ₂ Br	C ₉ H ₁₉ Br
Molecular Weight	211.18 g/mol	207.15 g/mol

Table 2: Physical and Chemical Properties

Property	Value	Reference(s)
Appearance	Colorless liquid	
Boiling Point	201 °C (lit.)	
Density	1.11 g/mL at 25 °C	
Flash Point	90.0 °C / 194.0 °F	
Melting Point	-29 °C	
Water Solubility	Immiscible	
Vapor Pressure	0.158 mmHg at 25°C	

Hazard Identification and Toxicology

1-Bromononane is classified as a combustible liquid and is very toxic to aquatic life. The GHS classification indicates it is a warning-level hazard for its acute toxicity to the aquatic environment.

Table 3: GHS Classification for 1-Bromononane

Hazard Class	Hazard Statement
Hazardous to the aquatic environment, acute hazard	H400: Very toxic to aquatic life

Toxicological Information Summary:

Detailed toxicological studies for **1-Bromononane-d4** are not available. The following information is for 1-Bromononane and should be considered relevant for its deuterated analogue.

- **Acute Effects:** May cause irritation to the skin, eyes, and respiratory tract. Inhalation of high concentrations may lead to symptoms like headache, dizziness, and nausea.
- **Mutagenic and Carcinogenic Effects:** There is no information available to suggest that 1-Bromononane has mutagenic or carcinogenic effects.

Experimental Protocols and Safe Handling

While specific experimental protocols are not detailed in the available safety data sheets, the handling and storage procedures outlined below are critical for laboratory safety.

Handling Procedures:

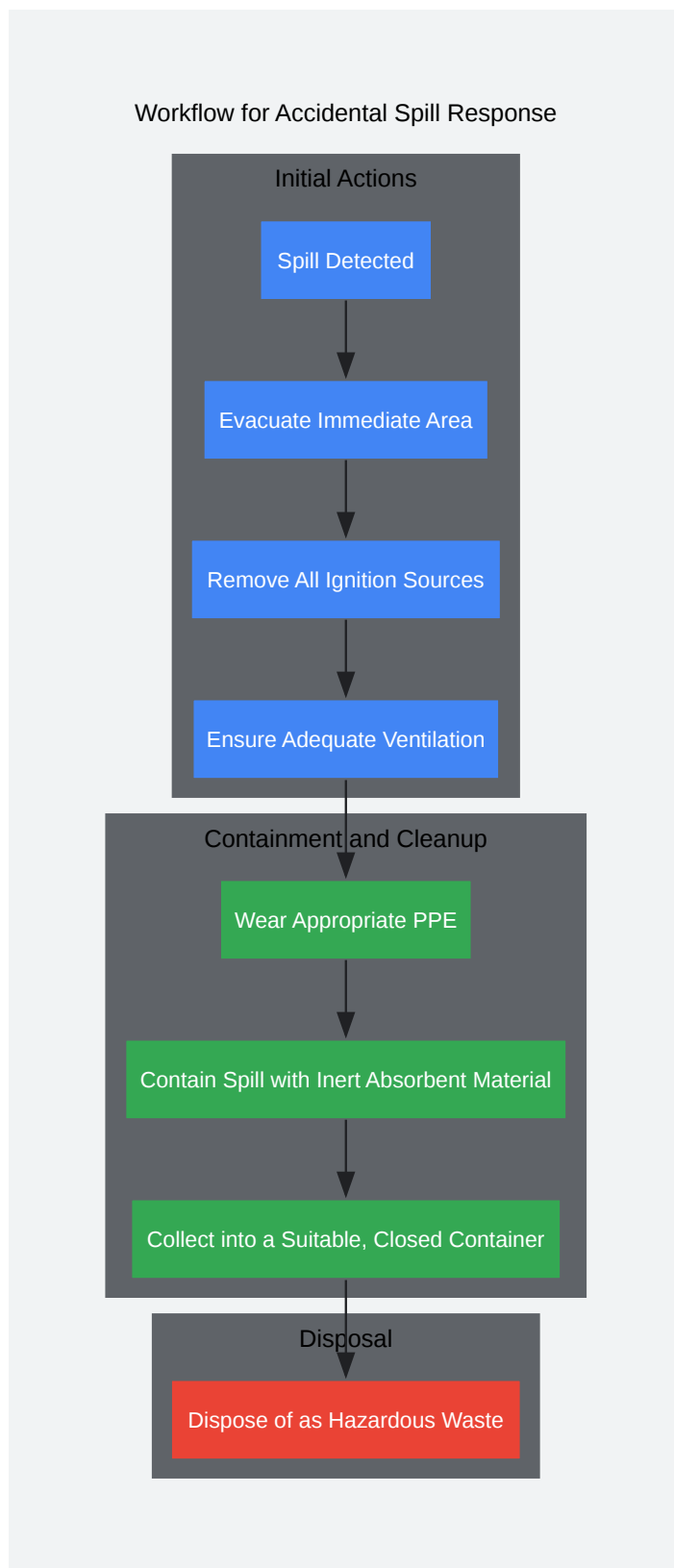
- Always use this chemical within a chemical fume hood to ensure adequate ventilation.
- Wear appropriate Personal Protective Equipment (PPE), including chemical-resistant gloves, safety goggles, and a lab coat.
- Keep the compound away from heat, sparks, and open flames as it is a combustible liquid.
- Avoid all direct contact with the skin and eyes and prevent the inhalation of vapors.
- Practice good industrial hygiene, including washing hands thoroughly after handling.

Storage Procedures:

- Store in a cool, dry, and well-ventilated area.
- Keep the container tightly sealed to prevent exposure to air and moisture.
- Store separately from incompatible materials, such as strong oxidizing agents.

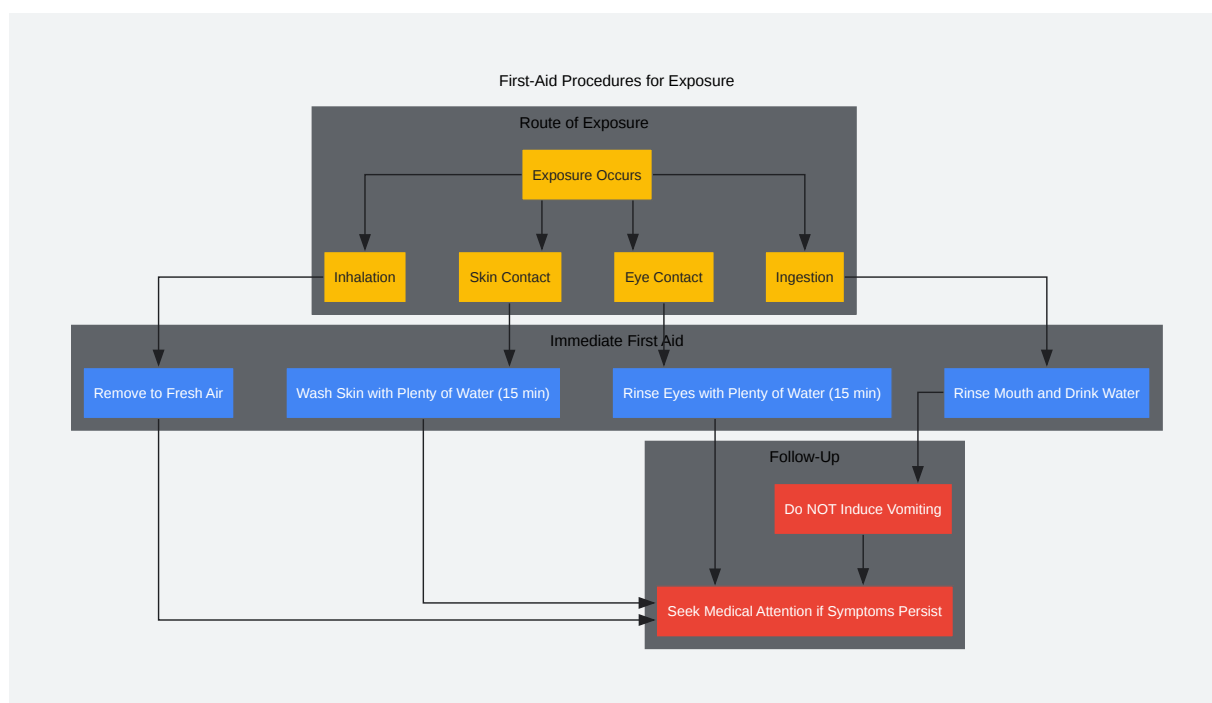
Emergency Procedures

The following workflows outline the necessary steps to take in the event of an accidental spill or personal exposure.



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Caption: General workflow for responding to an accidental spill.



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Caption: Decision logic for first-aid based on exposure route.

Fire-Fighting and Accidental Release Measures

- Fire-Fighting: In case of a fire, use water spray, carbon dioxide (CO₂), dry chemical, or alcohol-resistant foam as extinguishing media. Firefighters should wear self-contained breathing apparatus and full protective gear.

- **Accidental Release:** For spills, ensure adequate ventilation and eliminate all sources of ignition. Absorb the spill with an inert material and place it in a sealed container for disposal as hazardous waste. Prevent the material from entering drains or waterways due to its high toxicity to aquatic life.

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